

Application Notes and Protocols for the Quantification of Nitric Acid Using Nitron

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Nitron (1,4-diphenyl-3-anilino-1,2,4-triazolium) is a gravimetric reagent used for the quantitative determination of nitric acid and other nitrate-containing compounds. The method relies on the formation of a sparingly soluble salt, Nitron nitrate, upon the reaction of Nitron with nitrate ions in an acidic solution. This application note provides a detailed protocol for the use of Nitron in the gravimetric analysis of nitric acid, including reagent preparation, experimental procedures, and calculation of results.

Principle of the Method

The quantification of nitric acid using Nitron is a gravimetric analysis technique. The fundamental principle involves the precipitation of nitrate ions (NO₃⁻) from a solution by adding a solution of Nitron. Nitron, a large organic molecule, reacts with the nitrate ion to form a precipitate of Nitron nitrate (C₂₀H₁₆N₄·HNO₃), which has low solubility in water, especially at colder temperatures.[1] The precipitate is then filtered, washed, dried, and weighed. The mass of the nitric acid in the original sample is then calculated based on the stoichiometry of the reaction and the mass of the precipitate.

Quantitative Data



For accurate calculations in the gravimetric analysis of nitric acid using Nitron, the following quantitative data are essential.

Parameter	Value	Source/Calculation
Molecular Formula of Nitron	C20H16N4	[2]
Molecular Weight of Nitron	312.38 g/mol	[1][3]
Molecular Formula of Nitric Acid	HNO₃	N/A
Molecular Weight of Nitric Acid	63.01 g/mol	Calculated
Molecular Formula of Nitron Nitrate	C20H16N4·HNO3	[1]
Molecular Weight of Nitron Nitrate	375.39 g/mol	Calculated (312.38 + 63.01)
Gravimetric Factor (Nitric Acid/Nitron Nitrate)	0.1678	Calculated (63.01 / 375.39)

Experimental Protocols Preparation of the Nitron Reagent (10% in 5% Acetic Acid)

Materials:

- Nitron (C20H16N4)
- Glacial Acetic Acid (CH₃COOH)
- Deionized Water
- Volumetric flask (100 mL)
- · Heating plate or water bath
- Filtration apparatus (e.g., Buchner funnel, filter paper)



Amber glass bottle for storage

Procedure:

- In a 100 mL volumetric flask, dissolve 10 g of Nitron in approximately 80 mL of 5% acetic acid.[1]
- To prepare the 5% acetic acid solution, dilute 5 mL of glacial acetic acid with 95 mL of deionized water.
- Gently warm the mixture on a heating plate or in a water bath to facilitate the dissolution of the Nitron.[1]
- Once the Nitron is completely dissolved, allow the solution to cool to room temperature.
- Filter the solution to remove any impurities.[1]
- Transfer the clear filtrate to an amber glass bottle for storage. The reagent should be stored in a cool, dark place.

Protocol for the Gravimetric Determination of Nitric Acid

Materials:

- Sample containing an unknown quantity of nitric acid
- Nitron reagent (10% in 5% acetic acid)
- Dilute Sulfuric Acid (H₂SO₄) (e.g., 5%)
- Ice-cold deionized water
- Beakers (250 mL)
- Gooch crucible or sintered glass crucible
- Filtration apparatus (vacuum flask, tubing)
- Drying oven



- Desiccator
- Analytical balance

Procedure:

- a. Sample Preparation:
- Accurately weigh a sample containing approximately 0.1 to 0.15 g of nitrate.
- Dissolve the sample in 80-100 mL of deionized water in a 250 mL beaker.
- b. Precipitation:
- Heat the sample solution to boiling.[1]
- Add a few drops of dilute sulfuric acid to acidify the solution.[1]
- Add 10-12 mL of the prepared Nitron reagent to the hot solution while stirring continuously.
- Allow the solution to cool slowly to room temperature. The Nitron nitrate will precipitate as fine, needle-like crystals.[1]
- To ensure maximum precipitation, place the beaker in an ice bath for 1-2 hours.[1]
- c. Filtration and Washing:
- Weigh a clean, dry Gooch crucible or sintered glass crucible.
- Filter the cold solution containing the precipitate through the pre-weighed crucible using gentle suction.
- Wash the precipitate with several small portions (3-4 mL each) of ice-cold deionized water.[1]
 It is crucial to use minimal amounts of wash water as Nitron nitrate has a slight solubility even in cold water.[1]
- d. Drying and Weighing:



- Dry the crucible containing the precipitate in a drying oven at 105-110 °C for 45-60 minutes. [1]
- After drying, transfer the crucible to a desiccator to cool to room temperature.
- Once cooled, weigh the crucible with the dried precipitate on an analytical balance.
- Repeat the drying and weighing process until a constant weight is achieved.

Calculation of Nitric Acid Content

The percentage of nitric acid in the sample can be calculated using the following formula:

% Nitric Acid = (Weight of Precipitate (g) \times Gravimetric Factor \times 100) / Weight of Sample (g)

Where the Gravimetric Factor is 0.1678.

Interferences

It is important to note that several other anions can interfere with the determination of nitrate by forming precipitates with Nitron. These include:

- Bromide (Br-)
- lodide (l⁻)
- Nitrite (NO₂⁻)
- Chromate (CrO₄²⁻)
- Chlorate (ClO₃⁻)
- Perchlorate (ClO₄⁻)
- Thiocyanate (SCN⁻)
- Ferrocyanide ([Fe(CN)₆]⁴⁻)
- Ferricyanide ([Fe(CN)₆]³⁻)

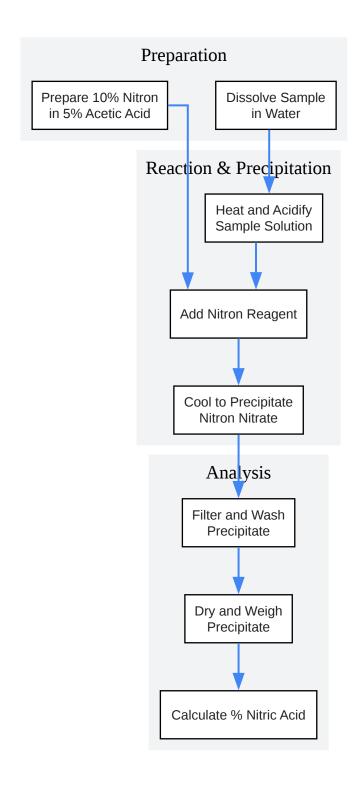


- Picrate
- Oxalate (C₂O₄²⁻)[1]

If any of these interfering ions are present in the sample, they must be removed prior to the addition of the Nitron reagent.

Visualizations

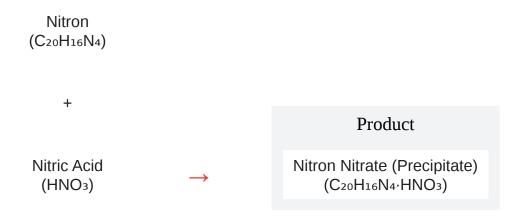




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Caption: Experimental workflow for the quantification of nitric acid using Nitron.





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Caption: Reaction of Nitron with nitric acid to form Nitron nitrate precipitate.

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